Technical Deep Dive: Structural and Functional Divergence of Galactose Sulfates

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Compound of Interest

Compound Name:	*D-Galactose-6-O-sulphate sodium salt*
CAS No.:	*125455-62-1*
Cat. No.:	*B1469598*

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Focus: Galactose-6-Sulfate (Gal-6S) vs. Galactose-4-Sulfate (Gal-4S)

Executive Summary

In the field of glycomics and drug development, the distinction between Galactose-6-sulfate (Gal-6S) and Galactose-4-sulfate (Gal-4S) is not merely isomeric; it is a fundamental divergence in biological lineage and clinical significance.

- Gal-6S is the predominant sulfation motif in mammalian Keratan Sulfate (KS). Its accumulation is the hallmark of Mucopolysaccharidosis IV A (Morquio A Syndrome), making it a critical target for Enzyme Replacement Therapy (ERT).
- Gal-4S is structurally restrictive and rare in mammalian glycosaminoglycans (GAGs), though it serves as the primary building block of marine Carrageenans (Kappa/Iota). In mammals, 4-sulfation is typically reserved for N-acetylgalactosamine (GalNAc) in Chondroitin/Dermatan Sulfate, not Galactose.

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This guide delineates the physicochemical, pathological, and analytical differences between these two isomers to support high-fidelity research and therapeutic design.

Part 1: Structural Chemobiology & Stereochemistry

The core difference lies in the position of the sulfate ester relative to the pyranose ring, which dictates steric accessibility for enzymes and antibodies.

Stereochemical Environment

- Galactose-6-Sulfate (C6-Exocyclic): The sulfate group is attached to the exocyclic hydroxymethyl group (C6). This is a primary alcohol sulfation. The C5-C6 bond allows for rotational freedom (

  angle), making the sulfate group flexible and highly accessible to solvent and enzymes (e.g., GALNS).

- Galactose-4-Sulfate (C4-Axial): The sulfate is attached to the C4 hydroxyl. In galactopyranose, the C4-OH is axial. This places the bulky sulfate group in a crowded steric environment, perpendicular to the ring plane. This rigidity creates a distinct "sulfation code" that differs significantly from the equatorial 4-sulfation seen in Glucose.

Comparative Properties Table

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Feature	Galactose-6-Sulfate (Gal-6S)	Galactose-4-Sulfate (Gal-4S)
Alcohol Type	Primary (Exocyclic)	Secondary (Axial)
Steric Hindrance	Low (Flexible rotation)	High (Rigid axial orientation)
Major Biological Source	Mammalian Keratan Sulfate (KS), C6-Chondroitin	Marine Red Algae (Carrageenans), Selectin ligands
Key Catabolic Enzyme	GALNS (N-acetylgalactosamine-6-sulfatase)	Arylsulfatase B (limited activity on Gal, prefers GalNAc)
Disease Association	Morquio A (MPS IV A)	Rare/Marine Toxicology
Diagnostic NMR Shift	H6/H6' deshielding (~4.2 ppm)	H4 deshielding (~4.7 ppm)

Part 2: Enzymology & Pathology (The Clinical Axis)

For drug development professionals, the distinction is vital when designing enzyme assays or replacement therapies.

The GALNS Specificity (Morquio A)

The enzyme N-acetylgalactosamine-6-sulfatase (GALNS) is a lysosomal exosulfatase.[1] Despite its name suggesting specificity for GalNAc, it is the obligate enzyme for removing sulfate from Galactose-6-sulfate residues at the non-reducing end of Keratan Sulfate.

- Mechanism: GALNS requires the sulfate to be on the flexible C6 position. It cannot efficiently hydrolyze the axially oriented C4-sulfate on Galactose.
- Pathology: In MPS IV A, GALNS deficiency leads to the accumulation of Gal-6S-rich Keratan Sulfate in the cornea and cartilage, causing corneal clouding and skeletal dysplasia.

The "Gal-4S" Trap

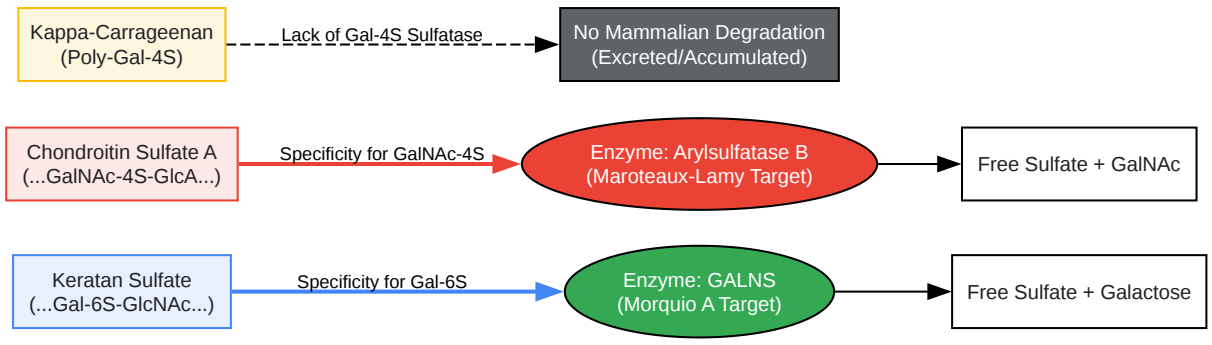
Researchers often confuse Gal-4S with GalNAc-4S.

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- GalNAc-4S is the major component of Chondroitin Sulfate A and Dermatan Sulfate. It is degraded by Arylsulfatase B (deficient in Maroteaux-Lamy Syndrome, MPS VI).
- Gal-4S (no N-acetyl group) is rare in human GAGs. It appears in specific sulfated Lewis antigens (sialyl 6-sulfo Lewis X) involved in lymphocyte homing.

Visualization: The Catabolic Divergence

The following diagram illustrates the strict enzymatic sorting of these isomers.



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Figure 1: Enzymatic specificity pathways. GALNS specifically targets the C6-sulfate of Galactose in Keratan Sulfate, whereas C4-sulfation on Galactose (as seen in marine sources) lacks a dedicated high-throughput mammalian catabolic pathway.

Part 3: Analytical Workflows (Differentiation Protocol)

Distinguishing these isomers requires orthogonal validation. Standard C18 HPLC cannot separate these hydrophilic isomers.

Protocol: Porous Graphitized Carbon (PGC) LC-MS/MS

This is the gold standard for separating isomeric sulfated glycans. PGC resolves isomers based on their planar interaction with the graphite surface.

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Step 1: Sample Preparation (Enzymatic Depolymerization)

- Action: Digest GAGs with Keratanase II (for KS) or Chondroitinase ABC (for CS).
- Why: Reduces complex polymers to disaccharides (e.g., Gal-6S-GlcNAc). Intact polymers are too heterogeneous for precise isomer assignment.

Step 2: Derivatization (Optional but Recommended)

- Action: Reductive amination with 2-aminobenzamide (2-AB) or PMP.
- Why: Fixes the anomeric center (preventing

  mutarotation splitting) and enhances ionization efficiency in negative mode ESI.

Step 3: PGC-LC Separation

- Column: Hypercarb (Porous Graphitized Carbon).
- Mobile Phase: Ammonium Bicarbonate (pH 8.5) / Acetonitrile gradient.
- Result: Gal-4S (axial sulfate) elutes earlier than Gal-6S (primary sulfate) due to weaker interaction of the axial sulfate conformer with the flat graphite surface.

Step 4: MS/MS Fragmentation (Negative Mode)

- Precursor: Select $[M-H]^-$ ions.[2]
- Collision Energy: 20–35 eV.
- Diagnostic Ions:
  - Gal-6S: High abundance of $[HSO_4]^-$ (m/z 97) relative to $[SO_3]^-$ (m/z 80). The primary C6 sulfate is more labile.
  - Gal-4S: Distinct cross-ring cleavages (e.g.,

    or

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ions) depending on the disaccharide context, due to the ring-bound nature of the sulfate.

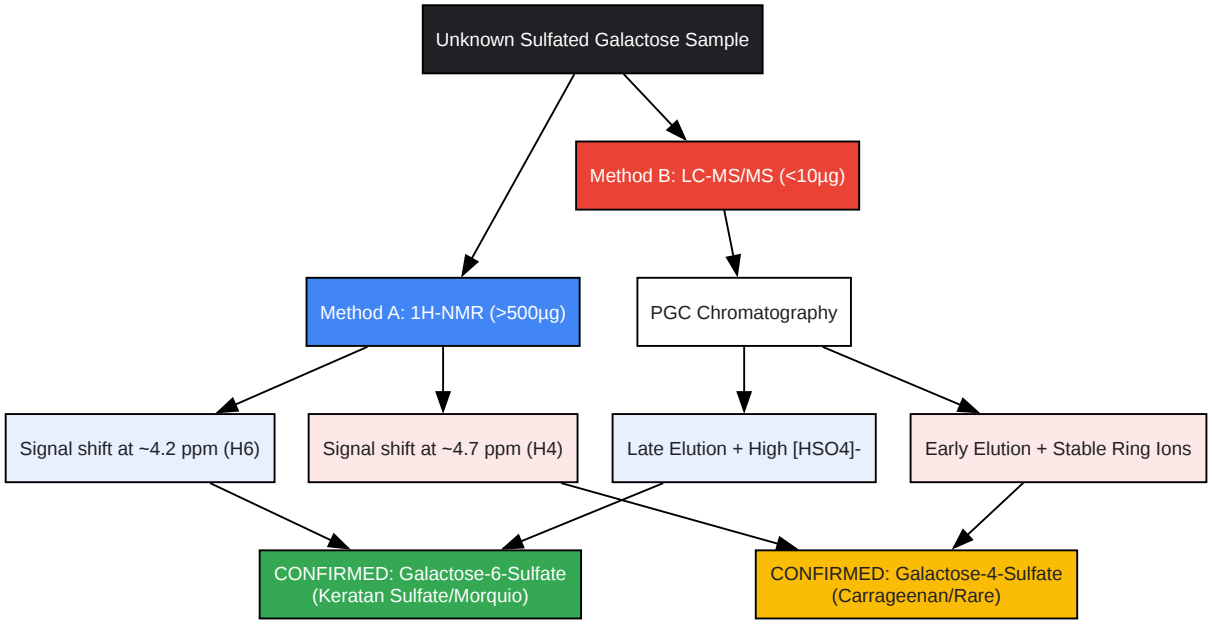
Protocol: NMR Spectroscopy (The Structural Proof)

If sample quantity permits (>500

g), 1H-NMR is definitive.

- Gal-6S: Look for the H6/H6' signals. In unsulfated Gal, these are at ~3.7 ppm. In Gal-6S, they shift downfield to ~4.20 ppm.
- Gal-4S: Look for the H4 signal.[3] In unsulfated Gal, H4 is ~3.9 ppm (often obscured). In Gal-4S, the H4 signal shifts significantly downfield to ~4.74 ppm.

Visualization: Analytical Decision Tree



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Figure 2: Analytical workflow for definitive isomer identification using NMR and Mass Spectrometry.

Part 4: Implications for Drug Development

Enzyme Replacement Therapy (ERT) Design

For companies developing therapies for Morquio A (e.g., elosulfase alfa):

- Substrate Specificity: The recombinant enzyme must be validated against Gal-6S substrates. Using Gal-4S or GalNAc-4S substrates will yield false negatives for activity.
- Biomarker Monitoring: In clinical trials, monitoring Keratan Sulfate levels in urine/blood requires assays that specifically detect the Gal-6S-GlcNAc disaccharide. Antibodies (e.g., 5D4) are specific to highly sulfated poly-N-acetyllactosamine chains containing Gal-6S.[4]

Excipient Safety (Carrageenans)

Gal-4S is the major component of carrageenans, widely used as thickeners in liquid formulations.

- Immunogenicity: While generally GRAS (Generally Recognized As Safe), low-molecular-weight poligeenan (degraded carrageenan rich in Gal-4S) can be inflammatory.
- Differentiation: It is crucial to ensure that bioanalytical assays for a Gal-6S targeting drug do not cross-react with Gal-4S excipients in the formulation matrix.

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